

Application Notes and Protocols for the Preparation of YL-939 Stock Solution

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Compound of Interest

Compound Name: YL-939

Cat. No.: B10857255

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **YL-939** is a potent and non-classical inhibitor of ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation.^{[1][2][3][4]} Unlike many other ferroptosis inhibitors, **YL-939** does not function as an antioxidant or an iron chelator.^{[2][3]} Its mechanism of action involves binding to its biological target, prohibitin 2 (PHB2).^{[2][3][4]} This interaction promotes the expression of the iron storage protein ferritin, leading to a reduction in intracellular iron levels and thereby decreasing the cell's susceptibility to ferroptosis.^{[2][3][4]} **YL-939** has demonstrated efficacy in various cell-based assays, with IC₅₀ values in the sub-micromolar range, and has shown therapeutic potential in preclinical models of ferroptosis-related diseases, such as acute liver injury.^{[1][2]}

Proper preparation of a **YL-939** stock solution is the first critical step for ensuring reproducible and reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **YL-939** stock solutions.

Quantitative Data Summary

The key chemical and physical properties of **YL-939** are summarized in the table below for easy reference.

Property	Value	Reference
Chemical Name	8-(3,6-dihydro-2H-pyran-4-yl)-2-phenyl-6-(1-(piperidin-4-yl)-1H-pyrazol-4-yl)imidazo[1,2-a]pyrazine	[5]
Molecular Formula	C ₂₅ H ₂₆ N ₆ O	[5]
Molecular Weight	426.52 g/mol	[5]
Appearance	Off-white to light yellow solid	[1]
Purity	≥98% (as typically supplied for research use)	
Primary Solvent	Dimethyl sulfoxide (DMSO)	[1]
Solubility in DMSO	100 mg/mL (equivalent to 234.46 mM)	[1]

Experimental Protocols

Materials and Equipment:

- YL-939 powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil)
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Water bath or heat block (optional, for warming)
- Ultrasonic bath (optional, for sonication)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol for Preparing a 10 mM YL-939 Stock Solution:

This protocol describes the preparation of a 10 mM stock solution in DMSO. Calculations can be adjusted accordingly for different desired concentrations.

- Preparation and Weighing:
 - Before starting, allow the **YL-939** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the powder.
 - In a fume hood, carefully weigh out the desired amount of **YL-939** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.265 mg of **YL-939**.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 426.52 \text{ g/mol} = 0.004265 \text{ g} = 4.265 \text{ mg}$
 - Transfer the weighed powder into a sterile microcentrifuge tube.
- Dissolution:
 - Add the calculated volume of high-quality, anhydrous DMSO to the tube containing the **YL-939** powder. For the example above, add 1 mL of DMSO. It is crucial to use newly opened DMSO, as hygroscopic (water-absorbed) DMSO can significantly reduce the solubility of the compound.^[1]
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Assisted Solubilization (If Necessary):
 - If the compound does not fully dissolve after vortexing, gentle warming and sonication can be applied.
 - Warming: Warm the solution in a water bath or heat block set to a maximum of 60°C for 5-10 minutes.^[1] Do not overheat, as it may degrade the compound.

- Sonication: Place the tube in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure all solid particles have dissolved and the solution is clear.
- Aliquoting and Storage:
 - Once the **YL-939** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber or foil-wrapped) tubes.
 - Aliquoting is critical to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound and precipitation.^[1]
 - Store the aliquots according to the recommended conditions outlined in the storage table below.

Stock Solution Storage Conditions:

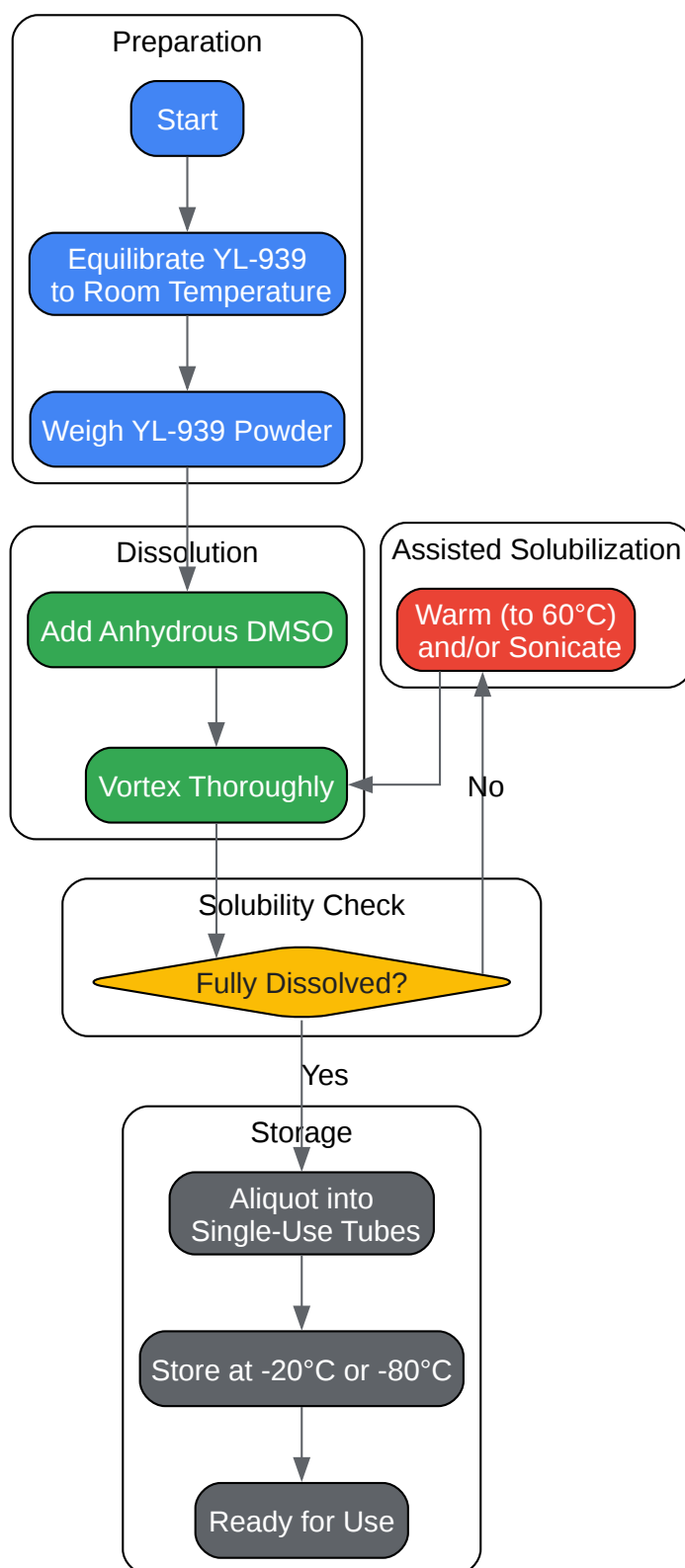
Storage Temperature	Shelf Life	Notes	Reference
-20°C	Up to 1 month	Suitable for short- to medium-term storage.	^[1]
-80°C	Up to 6 months	Recommended for long-term storage to ensure maximum stability.	^[1]

Note: Before use, thaw a single aliquot at room temperature and ensure the solution is clear before diluting it into your experimental medium. Avoid storing diluted aqueous solutions for more than one day.

Visualizations

Workflow for YL-939 Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing a **YL-939** stock solution.

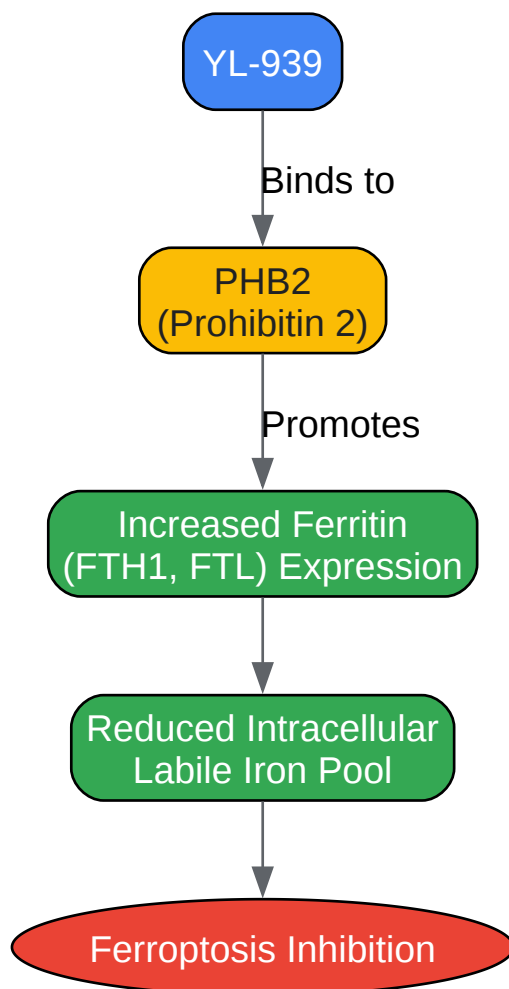


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Caption: Workflow for preparing **YL-939** stock solution.

Signaling Pathway of YL-939

This diagram illustrates the mechanism of action of **YL-939** in inhibiting ferroptosis.



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Caption: Mechanism of **YL-939** in ferroptosis inhibition.

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